

STING agonist-11 target binding and affinity

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Compound of Interest

Compound Name: *STING agonist-11*

Cat. No.: *B12399386*

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An In-depth Technical Guide to **STING Agonist-11**: Target Binding and Affinity

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of **STING agonist-11**, a potent small molecule activator of the Stimulator of Interferon Genes (STING) pathway.

Introduction

STING agonist-11 is a key molecule in the exploration of immunotherapies targeting the cGAS-STING pathway.^[1] This pathway is a critical component of the innate immune system, responsible for detecting cytosolic DNA, which can signal the presence of pathogens or cellular damage, and subsequently mounting an immune response. Activation of STING leads to the production of type I interferons and other pro-inflammatory cytokines, which are vital for anti-tumor and anti-viral immunity.^[1] **STING agonist-11**, a small molecule with a cyclic urea core, has been identified as a potent activator of this pathway.^{[2][3]}

Chemical Properties

Property	Value	Source
Chemical Name	2-((Pyrazolo[1,5-a]pyrimidine-3-carboxamido)methyl)benzofuran-7-carboxylic acid	MedKoo Biosciences[1]
Molecular Formula	C17H12N4O4	MedKoo Biosciences
Molecular Weight	336.31 g/mol	MedKoo Biosciences
SMILES Code	<chem>OC(C1=CC=CC2=C1OC(CNC(C3=C4N(C=CC=N4)N=C3)=O)=C2)=O</chem>	MedKoo Biosciences

Target Binding and Affinity

STING agonist-11 directly engages the STING protein. The binding is facilitated by a combination of hydrogen bonding and hydrophobic interactions between the agonist and specific amino acid residues within the STING binding pocket. The structural integrity of the cyclic urea core of **STING agonist-11** is a critical determinant of its binding affinity and selectivity.

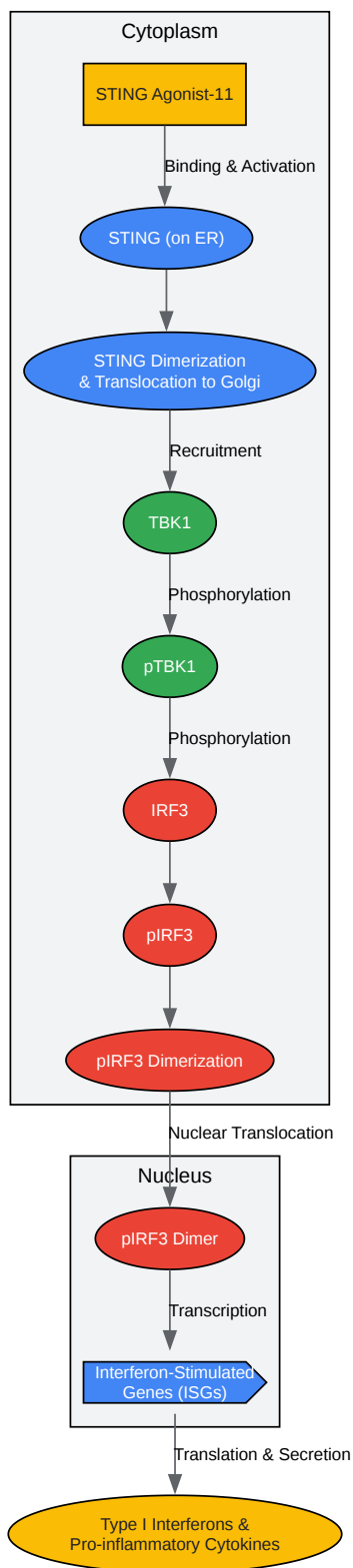
While a specific dissociation constant (Kd) for **STING agonist-11** is not publicly available, its high potency is demonstrated by its effective concentration (EC50) value.

Parameter	Value	Cell Line	Source
EC50	18 nM	Not Specified	MedChemExpress

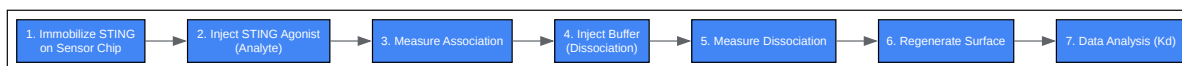
Signaling Pathway

Upon binding, **STING agonist-11** induces a conformational change in the STING protein, leading to its activation. This initiates a downstream signaling cascade culminating in the production of type I interferons and other inflammatory cytokines.

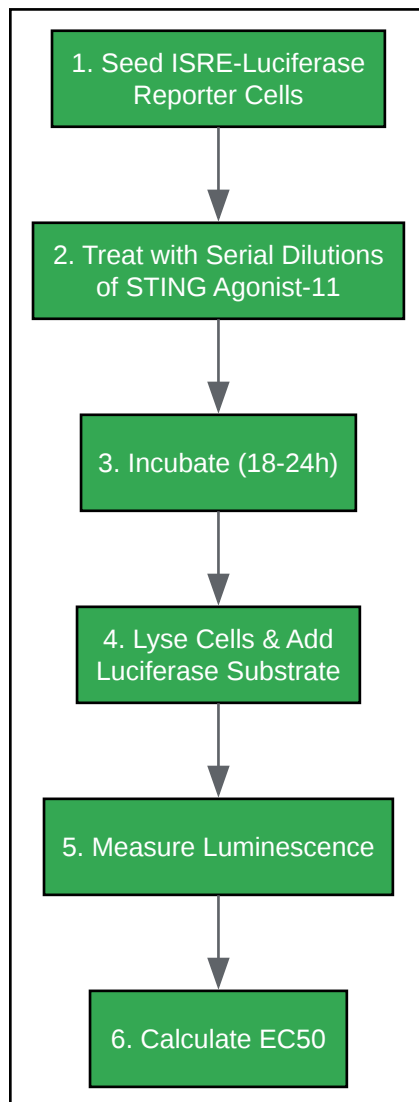
STING Agonist-11 Signaling Pathway



Surface Plasmon Resonance (SPR) Workflow



Cellular STING Activation Reporter Assay



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